

Personal protective equipment for handling 9-Anthracenecarboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Anthracenecarboxylic acid

Cat. No.: B105490

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Essential Safety and Handling Guide for 9-Anthracenecarboxylic Acid

This guide provides immediate and essential safety protocols for handling **9-Anthracenecarboxylic acid**, tailored for laboratory professionals. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

9-Anthracenecarboxylic acid is a combustible solid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} In powder form, it may create an explosive dust-air mixture.^[1] The following personal protective equipment is mandatory to mitigate these risks.

Protection Type	Required Equipment	Standards and Specifications
Eye Protection	Goggles or Eyeshields	Must meet European standard EN 166 or OSHA 29 CFR 1910.133.[1][4][5]
Hand Protection	Chemical-resistant gloves	Inspect gloves for compatibility and breakthrough time before use.[1][4]
Body Protection	Long-sleeved laboratory coat	To prevent skin contact.[1]
Respiratory Protection	Not required for normal use with adequate ventilation. For large-scale use, emergencies, or if dust is generated, a NIOSH/MSHA or European Standard EN 136 approved respirator or a type N95 dust mask is necessary.[1]	Ensure proper fit and seal check before use.[6]

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the stability of **9-Anthracenecarboxylic acid** and prevent accidental exposure.

Handling Protocol:

- Ventilation: Always handle in a well-ventilated area, such as a chemical fume hood.[1]
- Avoid Dust: Minimize the generation of dust.[1]
- Personal Contact: Avoid contact with eyes, skin, and clothing.[1][7] Do not ingest or inhale.[7]
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[4][5]

Storage Protocol:

- Store in a cool, dry, and well-ventilated location.[\[1\]](#)[\[4\]](#)
- Keep the container tightly sealed to prevent contamination and exposure to moisture.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[4\]](#)

Emergency and Disposal Plan

Immediate and appropriate action during an emergency is critical. Follow these procedures in the event of exposure or a spill.

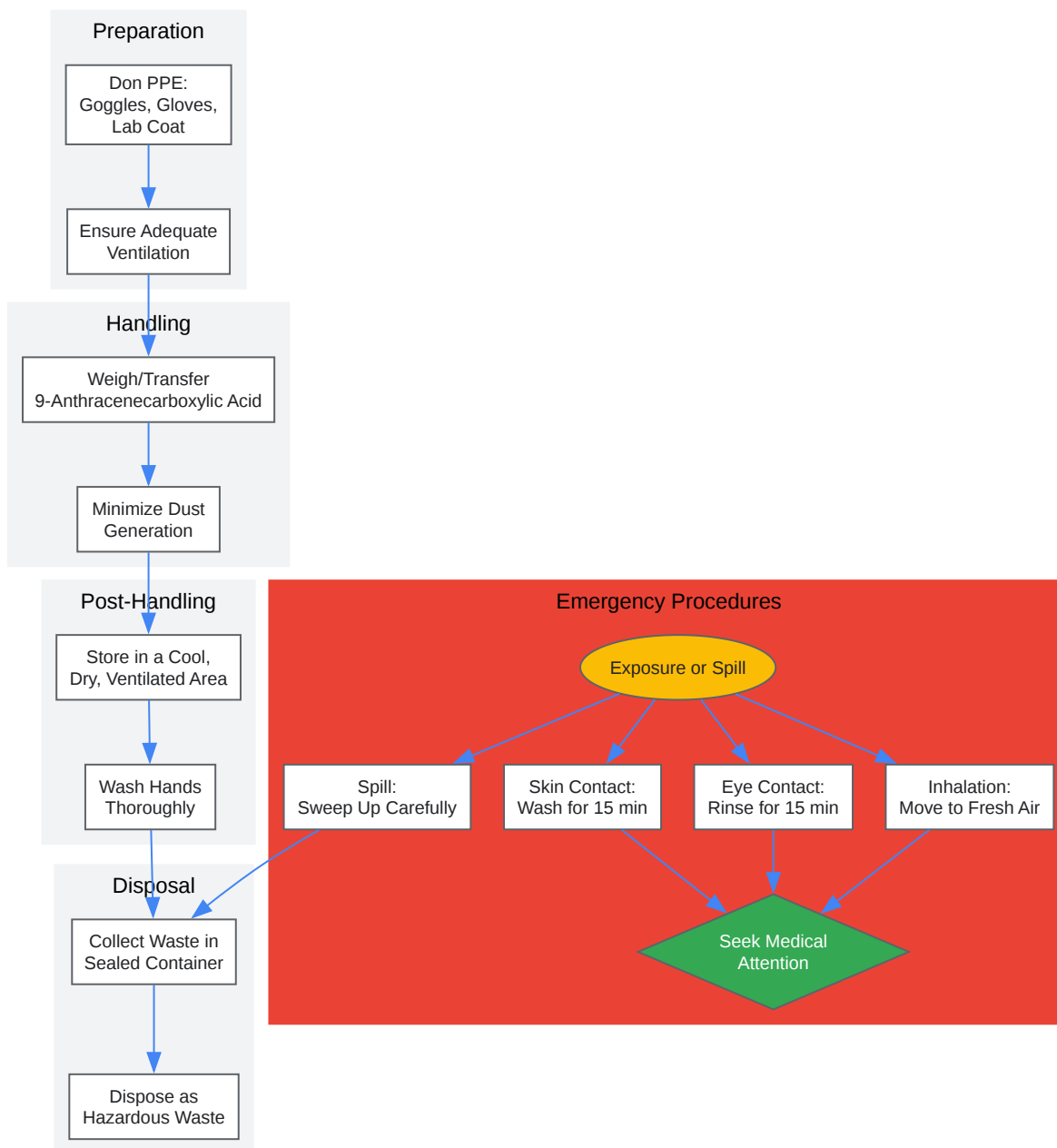
Emergency First Aid:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)[\[5\]](#) Seek medical attention if irritation develops or persists.[\[1\]](#)
- Eye Contact: Rinse eyes cautiously with water for at least 15 minutes, removing contact lenses if possible.[\[1\]](#)[\[5\]](#) Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air and ensure they are in a position comfortable for breathing.[\[1\]](#) If the person feels unwell, seek medical advice.[\[1\]](#)
- Ingestion: Rinse the mouth with water and then drink plenty of water.[\[1\]](#) Do not induce vomiting. Seek medical attention if symptoms appear.

Spill and Disposal Protocol:

- Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, sealed container for disposal.[\[1\]](#)[\[4\]](#)
- Disposal: **9-Anthracenecarboxylic acid** and its containers are considered hazardous waste.[\[1\]](#) All waste must be disposed of in accordance with local, state, and federal regulations.[\[2\]](#) Do not allow the chemical to enter drains or waterways.[\[2\]](#)[\[4\]](#) Contaminated packaging should be treated as unused product.[\[4\]](#)

Procedural Workflow



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Caption: Workflow for handling **9-Anthracenecarboxylic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 9-Anthracenecarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105490#personal-protective-equipment-for-handling-9-anthracenecarboxylic-acid]

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